

comparative study of the economic viability of different AlF₃ production routes

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Compound of Interest

Compound Name: *Aluminium fluoride*

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A Comparative Study of the Economic Viability of Different AlF₃ Production Routes

This guide provides a comparative analysis of the two primary industrial routes for producing aluminum fluoride (AlF₃): the dry process, which utilizes fluorspar and sulfuric acid, and the wet process, which employs fluosilicic acid. The economic viability and key process parameters of each route are evaluated to assist researchers, scientists, and drug development professionals in understanding the manufacturing landscape of this crucial industrial chemical.

Overview of Production Routes

Aluminum fluoride is a critical component in the production of aluminum, acting as a flux to lower the melting point of alumina and reduce energy consumption during electrolysis.^[1] The choice of production route significantly impacts the economic and environmental footprint of AlF₃ manufacturing.

- **Dry Process:** This is the dominant global method, accounting for the majority of AlF₃ production.^[1] It involves the reaction of acid-grade fluorspar (CaF₂) with sulfuric acid (H₂SO₄) to produce anhydrous hydrogen fluoride (HF) gas. The HF gas is then reacted with aluminum hydroxide (Al(OH)₃) in a fluidized bed reactor to form AlF₃.^[2]
- **Wet Process:** This route utilizes fluosilicic acid (H₂SiF₆), a by-product from the phosphate fertilizer industry, as the fluorine source.^[3] Aluminum hydroxide is reacted with the aqueous fluosilicic acid, leading to the precipitation of silica (SiO₂) and the formation of an aluminum

fluoride solution. Subsequent crystallization and drying yield the final AlF_3 product.[4] This process is often considered more sustainable as it valorizes an industrial byproduct.[3]

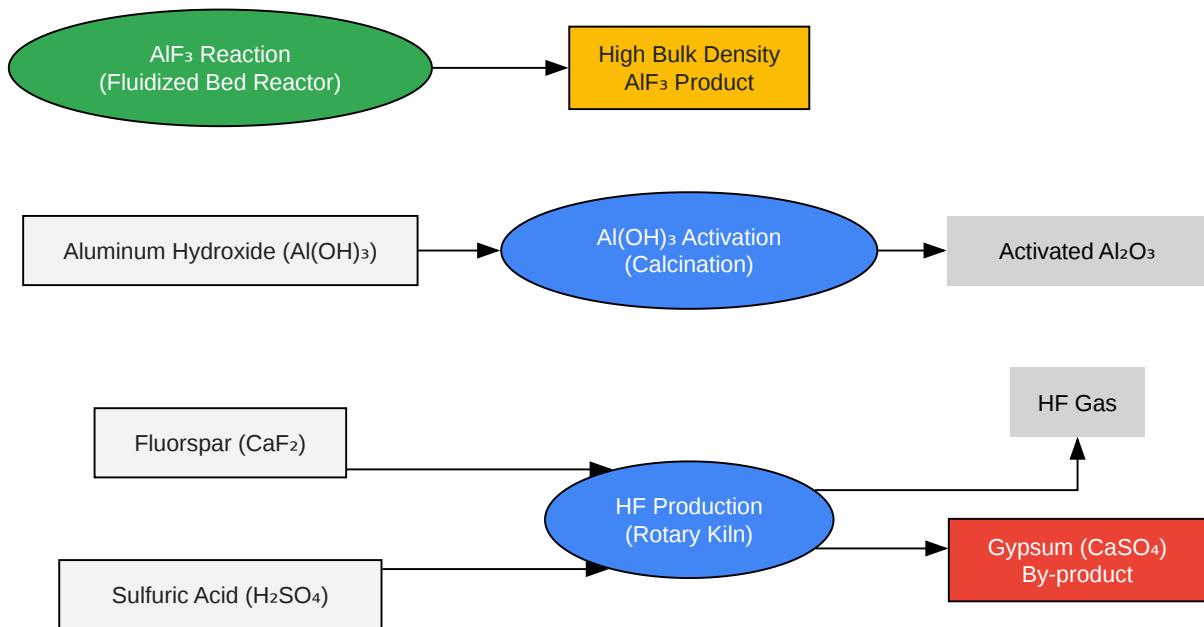
Quantitative Data Comparison

The following table summarizes the key quantitative data for the dry and wet AlF_3 production processes.

Parameter	Dry Process (Fluorspar)	Wet Process (Fluosilicic Acid)
Raw Material Consumption (per ton of AlF_3)		
Fluorspar (CaF_2)	1.54 tons[1]	-
Sulfuric Acid (H_2SO_4)	1.85 tons[1]	-
Fluosilicic Acid (H_2SiF_6)	-	~4.88 tons (calculated from[4])
Aluminum Hydroxide ($\text{Al}(\text{OH})_3$)	1.03 tons[1]	~0.97 tons (calculated from[4])
Energy Consumption (per ton of AlF_3)		
Fuel	4.5 GJ[1]	Data not available for the full process
Electricity	0.165 MWh[1]	0.08 MWh (for drying section only)
Steam	0.2 tons[1]	-
Production Yield	94-98% (based on HF)	~81.45%
By-products (per ton of AlF_3)	Gypsum (CaSO_4)	Silica (SiO_2)
Typical Product Purity	High Bulk Density (HBD) AlF_3	Low Bulk Density (LBD) AlF_3

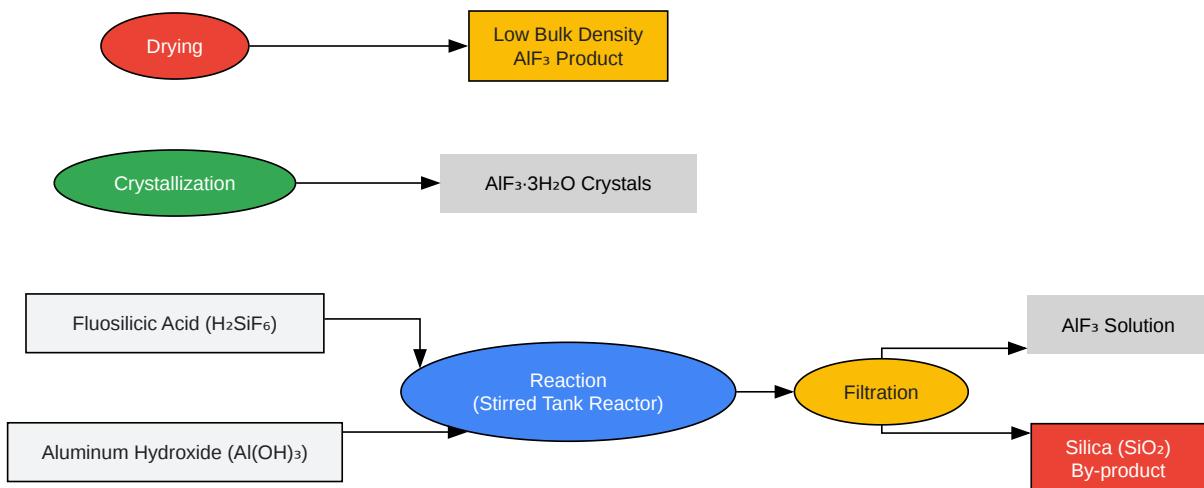
Process Flow Diagrams

The following diagrams illustrate the key stages of the dry and wet production routes for aluminum fluoride.



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Caption: Dry Process for AlF₃ Production.

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